

Technical Guide: Molecular Weight of 3-Ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide

Cat. No.: B141108

[Get Quote](#)

Audience: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the molecular weight of **3-Ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide**, a compound of interest in various research and development sectors. The document outlines the precise calculation based on its molecular formula, $C_8H_{14}BrNOS$, and the standard atomic weights of its constituent elements as recognized by the International Union of Pure and Applied Chemistry (IUPAC). All quantitative data is presented in a structured format for clarity, accompanied by a detailed methodology for the calculation. A logical workflow diagram generated using Graphviz illustrates the compositional breakdown of the molecule.

Compound Identification

- Systematic Name: **3-Ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide**
- CAS Number: 54016-70-5[1][2][3][4]
- Molecular Formula: $C_8H_{14}BrNOS$ [1][2][3][4][5]
- Synonyms: Thiamine thiazolone ethyl bromide analog

The molecular formula is the cornerstone for determining the molecular weight, indicating the precise number of atoms of each element within a single molecule of the compound.

Data Presentation: Calculation of Molecular Weight

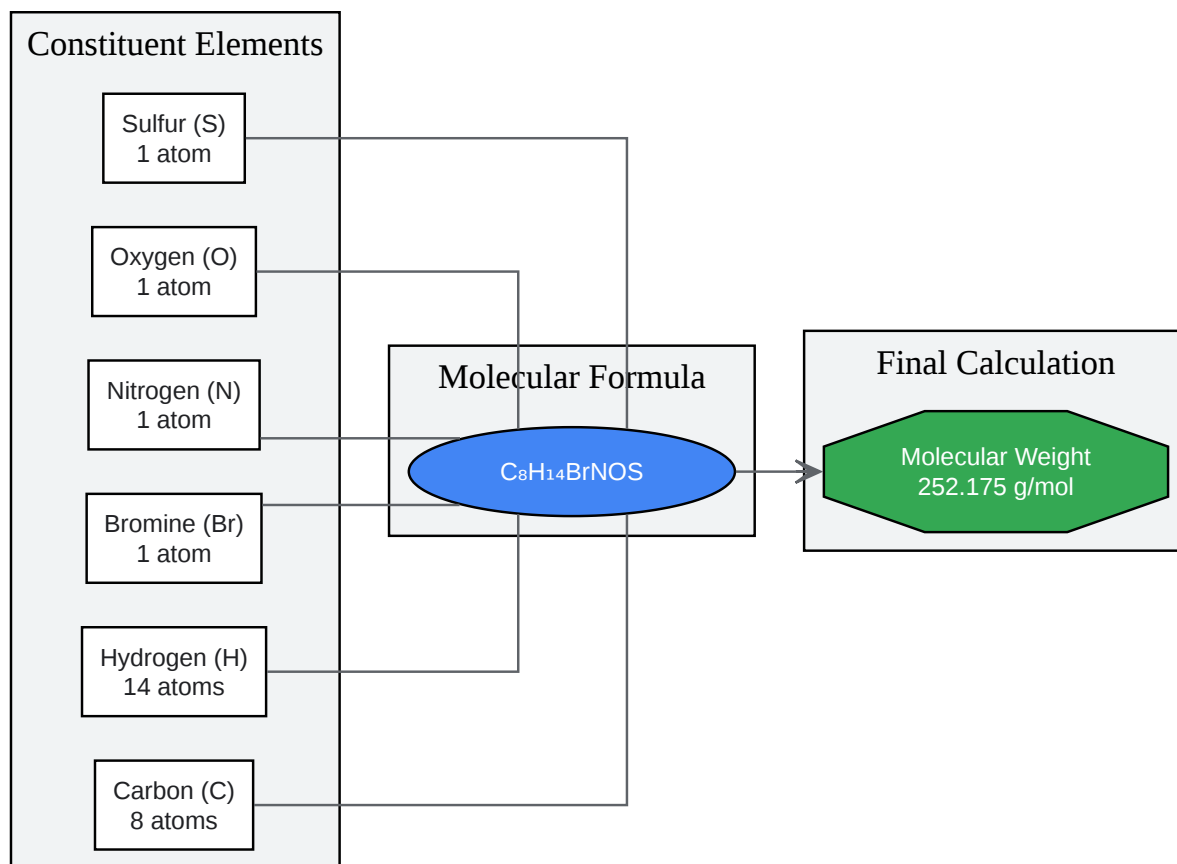
The molecular weight is calculated by summing the atomic weights of all atoms in the molecule. The table below provides a detailed breakdown of this calculation. Standard atomic weights are sourced from IUPAC recommendations.

| Element | Symbol | Number of Atoms | Standard Atomic Weight (g/mol) | Total Mass Contribution (g/mol) |
|----------|--------|-----------------|----------------------------------|-----------------------------------|
| Carbon | C | 8 | 12.011[6][7] | 96.088 |
| Hydrogen | H | 14 | 1.008[8][9][10] | 14.112 |
| Bromine | Br | 1 | 79.904[11][12][13] | 79.904 |
| Nitrogen | N | 1 | 14.007[14][15][16] | 14.007 |
| Oxygen | O | 1 | 15.999[17][18][19] | 15.999 |
| Sulfur | S | 1 | 32.065[20] | 32.065 |
| Total | 26 | 252.175 | | |

The calculated molecular weight of **3-Ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide** is 252.175 g/mol . This value is consistent with commercially available data, often cited as 252.17 g/mol .[1][2][3][4][5]

Visualization of Molecular Composition

The following diagram illustrates the logical workflow for calculating the molecular weight from the compound's constituent elements.



[Click to download full resolution via product page](#)

Diagram 1: Workflow for Molecular Weight Determination.

Protocol for Molecular Weight Calculation

This section details the standard protocol for the theoretical calculation of a compound's molecular weight. This value is fundamental for stoichiometric calculations, preparation of solutions, and for the interpretation of data from experimental techniques like mass spectrometry.

Objective: To accurately determine the molecular weight of **3-Ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide** from its molecular formula.

Materials:

- Verified Molecular Formula of the compound.
- A current reference table of Standard Atomic Weights (e.g., from IUPAC).

Procedure:

- Formula Verification: Obtain the definitive molecular formula for the compound from a trusted chemical database or supplier information. For this compound, the formula is C₈H₁₄BrNOS.
[\[1\]](#)
- Elemental Inventory: Deconstruct the molecular formula into its constituent elements and count the number of atoms for each.
 - Carbon (C): 8
 - Hydrogen (H): 14
 - Bromine (Br): 1
 - Nitrogen (N): 1
 - Oxygen (O): 1
 - Sulfur (S): 1
- Atomic Weight Compilation: Look up the standard atomic weight for each element from a reliable source.
 - Ar(C) = 12.011 g/mol
 - Ar(H) = 1.008 g/mol
 - Ar(Br) = 79.904 g/mol
 - Ar(N) = 14.007 g/mol
 - Ar(O) = 15.999 g/mol
 - Ar(S) = 32.065 g/mol

- Mass Contribution Calculation: For each element, multiply its atom count by its standard atomic weight to find its total contribution to the overall molecular weight.
- Summation: Sum the total mass contributions from all elements to arrive at the final molecular weight.
 - Molecular Weight = $(8 * 12.011) + (14 * 1.008) + (1 * 79.904) + (1 * 14.007) + (1 * 15.999) + (1 * 32.065) = 252.175 \text{ g/mol}$.

Note on Experimental Verification: While this guide focuses on the theoretical calculation, the molecular weight of a synthesized or purified compound is typically verified experimentally using techniques such as high-resolution mass spectrometry (HRMS). The calculated theoretical mass is critical for confirming the identity of the molecular ion peak ($[M]^+$) in the resulting spectrum.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide = 98 54016-70-5 [sigmaaldrich.com]
- 2. 3-Ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide, 98% | Fisher Scientific [fishersci.ca]
- 3. 54016-70-5|3-Ethyl-5-(2-hydroxyethyl)-4-methylthiazol-3-ium bromide|BLD Pharm [bldpharm.com]
- 4. 3-Ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide | 54016-70-5 [m.chemicalbook.com]
- 5. 54016-70-5 3-Ethyl-5-(2-Hydroxyethyl)-4-Methylthiazolium Bromide 3-乙基-5-(2-羟乙基)-4-甲基噻唑溴化物 -Win-Win Chemical [win-winchemical.com]
- 6. Atomic/Molar mass [westfield.ma.edu]
- 7. m.youtube.com [m.youtube.com]

- 8. How many grams does an atom of hydrogen weigh? - askITians [askiitians.com]
- 9. quora.com [quora.com]
- 10. Hydrogen - Wikipedia [en.wikipedia.org]
- 11. Bromine - Wikipedia [en.wikipedia.org]
- 12. byjus.com [byjus.com]
- 13. Bromine - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 14. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 15. sbg.bio.ic.ac.uk [sbg.bio.ic.ac.uk]
- 16. Nitrogen - Wikipedia [en.wikipedia.org]
- 17. princeton.edu [princeton.edu]
- 18. Oxygen - Wikipedia [en.wikipedia.org]
- 19. youtube.com [youtube.com]
- 20. quora.com [quora.com]
- To cite this document: BenchChem. [Technical Guide: Molecular Weight of 3-Ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141108#3-ethyl-5-2-hydroxyethyl-4-methylthiazolium-bromide-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com